

Safe Disposal of 2-(4-Methoxyphenyl)propanoic Acid: A Procedural Guide

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Compound of Interest

Compound Name: 2-(4-Methoxyphenyl)propanoic acid

Cat. No.: B1218902

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For researchers, scientists, and professionals in drug development, the proper disposal of chemical reagents is a critical component of laboratory safety and environmental responsibility. This guide provides essential information for the safe handling and disposal of **2-(4-Methoxyphenyl)propanoic acid**, ensuring compliance and minimizing risk.

Immediate Safety and Handling Precautions

Before disposal, it is crucial to handle **2-(4-Methoxyphenyl)propanoic acid** with appropriate safety measures. The compound is associated with the following hazards:

- H302: Harmful if swallowed.
- H315: Causes skin irritation.[\[1\]](#)
- H319: Causes serious eye irritation.[\[1\]](#)
- H335: May cause respiratory irritation.[\[1\]](#)[\[2\]](#)

Always handle this chemical in a well-ventilated area, preferably within a chemical fume hood, and wear appropriate personal protective equipment (PPE), including gloves, safety goggles, and a lab coat.[\[1\]](#)[\[2\]](#)[\[3\]](#) Avoid generating dust when handling the solid form.[\[2\]](#)[\[3\]](#)

Quantitative Data Summary

The following table summarizes key quantitative data for **2-(4-Methoxyphenyl)propanoic acid**, aiding in its proper identification and handling.

Property	Value
Molecular Formula	C ₁₀ H ₁₂ O ₃
Molecular Weight	180.20 g/mol
Purity	≥95%
Topological Polar Surface Area (TPSA)	46.53 Å ²
logP	1.8833
Hydrogen Bond Acceptors	2
Hydrogen Bond Donors	1
Rotatable Bonds	3

Data sourced from ChemScene^[4]

Step-by-Step Disposal Protocol

The primary principle for the disposal of **2-(4-Methoxyphenyl)propanoic acid** is to treat it as chemical waste in accordance with all applicable local, regional, and national regulations.^{[1][3][5]}

1. Waste Collection:

- Collect waste **2-(4-Methoxyphenyl)propanoic acid** and any materials contaminated with it (e.g., weighing paper, contaminated gloves, disposable labware) in a designated, clearly labeled, and sealed container.^[3]
- Do not mix this waste with other waste streams unless explicitly permitted by your institution's waste management guidelines.

2. Storage Pending Disposal:

- Store the sealed waste container in a cool, dry, and well-ventilated area, away from incompatible materials such as strong oxidizing agents.[2][5]
- Ensure the storage area is secure and accessible only to authorized personnel.[1][2]

3. Final Disposal:

- The recommended disposal method is to transfer the waste to an approved waste disposal plant.[1][2]
- Crucially, do not empty this chemical into drains or the environment.[1][3][5] Environmental release should be strictly avoided.

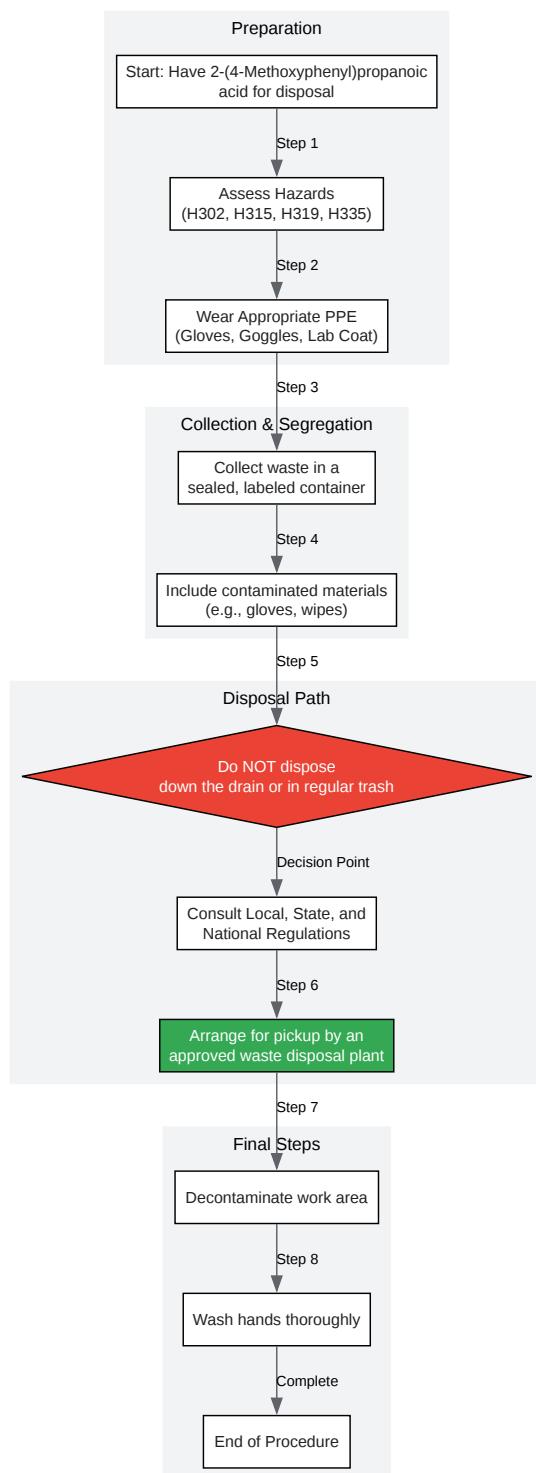
4. Decontamination:

- After handling and preparing the waste for disposal, thoroughly decontaminate the work area. Wipe down surfaces with an appropriate solvent followed by soap and water.[3]
- Wash hands thoroughly with soap and water after completing the procedure.[1][2][3]

Disposal Decision Workflow

The following diagram illustrates the logical steps for the proper disposal of **2-(4-Methoxyphenyl)propanoic acid**.

Disposal Workflow for 2-(4-Methoxyphenyl)propanoic Acid

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Caption: Decision workflow for the safe disposal of **2-(4-Methoxyphenyl)propanoic acid**.

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